

Personal protective equipment for handling ZTA-261

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Compound of Interest

Compound Name: ZTA-261

Cat. No.: B15545330

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Essential Safety & Handling Protocols for ZTA-261

Disclaimer: **ZTA-261** is a potent research compound with significant cytotoxic and mutagenic properties identified in preclinical studies. All handling of this compound must be performed with strict adherence to the following safety protocols to minimize exposure risk to personnel and the environment. A thorough risk assessment must be conducted before beginning any new procedure.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance and requirements.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the primary barrier against exposure to **ZTA-261**. The required level of PPE is determined by the activity and the physical form of the compound.^{[1][2]}

- **Gloves:** Double-gloving is mandatory for all handling activities.^{[1][3]} Use an inner nitrile glove followed by an outer glove with extended chemical resistance. Inspect gloves for defects before each use and change them immediately if contamination is suspected.
- **Gown:** A disposable, solid-front gown with tight-fitting cuffs is required to protect against splashes and skin contact.^{[1][3]}

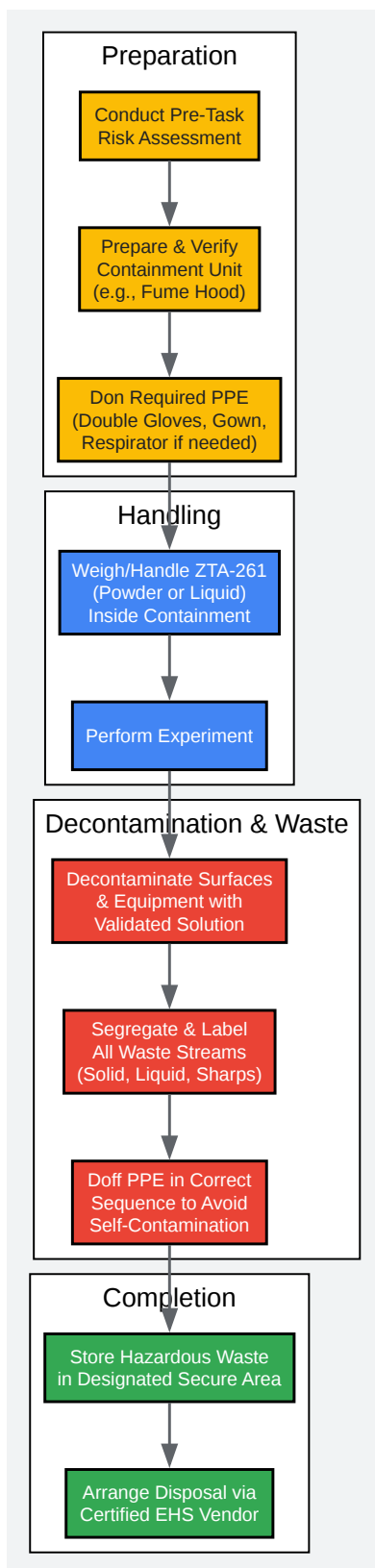
- Eye/Face Protection: When working in a fume hood, chemical splash goggles or safety glasses with side shields are required.[\[1\]](#) For activities with a higher risk of splashing outside of a containment unit, a full-face shield must be worn in conjunction with goggles.[\[3\]](#)
- Respiratory Protection: Handling of powdered **ZTA-261** or any procedure with the potential for aerosolization must be performed using a powered air-purifying respirator (PAPR) or a supplied-air respirator to prevent inhalation.[\[1\]](#)[\[4\]](#)

The following table summarizes key safety metrics and recommended glove performance. This data is critical for risk assessment and ensuring adequate protection.

| Parameter | Value | Rationale |
|-----------------------------------|-------------------------------------|--|
| Occupational Exposure Limit (OEL) | 0.05 µg/m ³ (8-hour TWA) | Based on the high potency and cytotoxic nature of ZTA-261, maintaining exposure below this limit is critical to prevent adverse health effects.[5] |
| Glove Material | Breakthrough Time (Minutes) | Notes |
| Nitrile (5 mil) | > 240 min | Suitable for solution preparation and general handling where direct, prolonged contact is not expected. Must be used as the inner glove when double-gloving. |
| Neoprene (15 mil) | > 480 min | Recommended as the outer glove for procedures involving significant solvent use or extended handling times due to its superior chemical resistance. |
| Latex | Not Recommended | Prone to degradation by common laboratory solvents and offers insufficient protection against ZTA-261. |

Operational and Disposal Plans

A systematic workflow is essential for safely managing **ZTA-261** from receipt to disposal. The following diagram illustrates the required step-by-step process.



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